

An In-depth Technical Guide to 2-Chloro-6-methoxypurine Riboside

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Compound of Interest

Compound Name: 2-Chloro-6-methoxypurine riboside

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For Researchers, Scientists, and Drug Development Professionals

Abstract

2-Chloro-6-methoxypurine riboside, a synthetic purine nucleoside, has garnered interest within the scientific community as a versatile chemical intermediate and a potential modulator of key biological pathways. As a hypoxanthine analog, it serves as a precursor for the synthesis of various biologically active molecules and has been investigated for its intrinsic effects on cellular processes, notably as a potential inhibitor of poly(ADP-ribose) polymerase (PARP) and through the modulation of adenosine receptor signaling by its derivatives. This technical guide provides a comprehensive overview of the discovery, history, synthesis, and biological significance of **2-Chloro-6-methoxypurine riboside**, with a focus on furnishing researchers with detailed experimental methodologies and quantitative data to facilitate further investigation and drug development efforts.

Discovery and History

The precise historical record of the initial synthesis and discovery of **2-Chloro-6-methoxypurine riboside** is not prominently documented in readily available scientific literature. Its emergence is closely tied to the broader exploration of purine chemistry and the

synthesis of nucleoside analogs as potential therapeutic agents. The development of synthetic routes to modify the purine core, particularly at the 2 and 6 positions, has been a long-standing focus in medicinal chemistry. The precursor, 2,6-dichloropurine, is a key starting material for a wide array of purine derivatives, and the methodologies for its conversion to compounds like **2-Chloro-6-methoxypurine riboside** have been refined over time through various chemical and enzymatic approaches. While a singular "discovery" paper is not evident, its use as a chemical intermediate is documented in patents and research articles focused on the synthesis of more complex nucleoside analogs.

Synthesis of 2-Chloro-6-methoxypurine Riboside

The synthesis of **2-Chloro-6-methoxypurine riboside** can be achieved through both chemical and enzymatic methods. The choice of method often depends on the desired scale, purity requirements, and available resources.

Chemical Synthesis

A common strategy for the chemical synthesis of **2-Chloro-6-methoxypurine riboside** involves the selective methoxylation of a 2,6-dichloropurine riboside precursor.

Experimental Protocol: Synthesis from 2,6-Dichloropurine Riboside

- Materials:
 - 2,6-Dichloropurine-9-β-D-ribofuranoside
 - Sodium methoxide (NaOMe)
 - Anhydrous methanol (MeOH)
 - Dry dichloromethane (DCM)
 - Silica gel for column chromatography
 - Ethyl acetate (EtOAc) and hexanes for elution
- Procedure:

- Dissolve 2,6-Dichloropurine-9- β -D-ribofuranoside in anhydrous methanol.
- Cool the solution to 0°C in an ice bath.
- Slowly add a solution of sodium methoxide (typically 1.1 to 1.5 equivalents) in methanol to the reaction mixture.
- Stir the reaction at room temperature and monitor its progress by thin-layer chromatography (TLC).
- Upon completion, neutralize the reaction with an appropriate acid (e.g., acetic acid).
- Evaporate the solvent under reduced pressure.
- Purify the crude product by silica gel column chromatography, eluting with a gradient of ethyl acetate in hexanes, to yield **2-Chloro-6-methoxypurine riboside**.

Enzymatic Synthesis

Enzymatic methods offer high regioselectivity and stereoselectivity under mild reaction conditions. Nucleoside phosphorylases are commonly employed for the synthesis of purine nucleosides.

Experimental Protocol: Enzymatic Synthesis using Nucleoside Phosphorylase

- Materials:
 - 2-Chloro-6-methoxypurine
 - α -D-Ribose-1-phosphate
 - Purine nucleoside phosphorylase (PNP)
 - Potassium phosphate buffer (pH 7.0)
- Procedure:
 - Prepare a reaction mixture containing 2-chloro-6-methoxypurine and α -D-ribose-1-phosphate in potassium phosphate buffer.

- Add purine nucleoside phosphorylase to the mixture.
- Incubate the reaction at an optimal temperature for the enzyme (e.g., 37°C).
- Monitor the formation of **2-Chloro-6-methoxypurine riboside** using high-performance liquid chromatography (HPLC).
- Upon completion, terminate the reaction by heat inactivation of the enzyme or by adding a denaturing agent.
- Purify the product from the reaction mixture using HPLC or other chromatographic techniques.

Biological Activity and Applications

2-Chloro-6-methoxypurine riboside serves as a valuable scaffold in drug discovery and a probe for studying enzymatic pathways. Its biological effects are primarily associated with its role as a hypoxanthine analog and the activities of its derivatives.

Poly(ADP-ribose) Polymerase (PARP) Inhibition

As a hypoxanthine analog, **2-Chloro-6-methoxypurine riboside** has been suggested as a potential inhibitor of Poly(ADP-ribose) Polymerase (PARP) enzymes. PARPs are crucial for DNA repair and genomic stability, making them attractive targets for cancer therapy. While specific quantitative data for the parent compound is limited in public literature, the purine scaffold is a known feature of many PARP inhibitors.

Experimental Protocol: PARP-1 Inhibition Assay (Colorimetric)

- Principle: This assay measures the incorporation of biotinylated poly(ADP-ribose) onto histone proteins, which is catalyzed by PARP-1. Inhibition of PARP-1 results in a decreased signal.
- Materials:
 - Recombinant human PARP-1 enzyme
 - Histone-coated 96-well plate

- Activated DNA
- Biotinylated NAD⁺
- Streptavidin-HRP conjugate
- TMB substrate
- Stop solution (e.g., 1 M H₂SO₄)
- **2-Chloro-6-methoxypurine riboside** (or other test compounds)
- Procedure:
 - To the histone-coated wells, add the test compound at various concentrations.
 - Add a mixture of PARP-1 enzyme and activated DNA.
 - Initiate the reaction by adding biotinylated NAD⁺.
 - Incubate for 1 hour at room temperature.
 - Wash the wells to remove unincorporated reagents.
 - Add Streptavidin-HRP and incubate for 1 hour.
 - Wash the wells again.
 - Add TMB substrate and incubate until color develops.
 - Add stop solution and measure the absorbance at 450 nm.
 - Calculate the percent inhibition and determine the IC₅₀ value.

Adenosine Receptor Modulation by Derivatives

Derivatives of **2-Chloro-6-methoxypurine riboside**, particularly those with substitutions at the C6 position, have been synthesized and evaluated for their activity at adenosine receptors (A1,

A2A, A2B, and A3). These G protein-coupled receptors are involved in a wide range of physiological processes, making them important drug targets.

Experimental Protocol: Adenosine Receptor Binding Assay (Radioligand Displacement)

- Principle: This assay measures the ability of a test compound to displace a known radiolabeled ligand from its receptor, allowing for the determination of the test compound's binding affinity (K_i).
- Materials:
 - Cell membranes expressing the human adenosine receptor subtype of interest (e.g., A1, A2A, A3).
 - Radioligand specific for the receptor subtype (e.g., [^3H]CCPA for A1, [^3H]CGS 21680 for A2A).
 - Test compound (derivatives of **2-Chloro-6-methoxypurine riboside**).
 - Assay buffer (e.g., 50 mM Tris-HCl, pH 7.4).
 - Glass fiber filters.
 - Scintillation cocktail and counter.
- Procedure:
 - In a multi-well plate, combine the cell membranes, radioligand, and varying concentrations of the test compound.
 - Incubate the mixture to allow binding to reach equilibrium.
 - Terminate the binding reaction by rapid filtration through glass fiber filters, which traps the membrane-bound radioligand.
 - Wash the filters with ice-cold assay buffer to remove unbound radioligand.
 - Place the filters in scintillation vials with scintillation cocktail.

- Quantify the radioactivity using a scintillation counter.
- Determine the concentration of the test compound that inhibits 50% of the specific binding of the radioligand (IC50) and calculate the Ki value using the Cheng-Prusoff equation.

Quantitative Data

While extensive quantitative data specifically for **2-Chloro-6-methoxypurine riboside** is not widely published, the following table summarizes representative data for some of its derivatives to provide a comparative context for researchers.

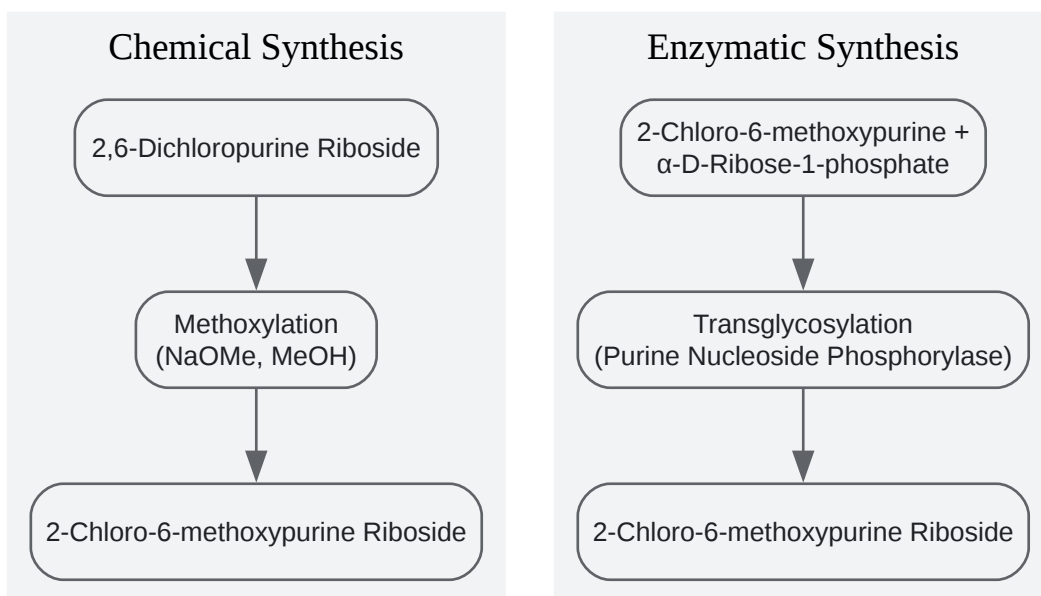
Compound/Derivative	Target	Assay Type	Value	Reference
2-Chloro-6-(substituted)-purine riboside derivatives	A1 Adenosine Receptor	Radioligand Binding	Ki values in nM to μ M range	[1]
2-Chloro-6-(substituted)-purine arabinoside derivatives	U937 cell line	Antiproliferative	IC50 values in μ M range	[2]

Note: The specific values for derivatives can vary significantly based on the nature of the substitution.

Signaling Pathways and Experimental Workflows

To visualize the biological context and experimental procedures discussed, the following diagrams are provided in DOT language for Graphviz.

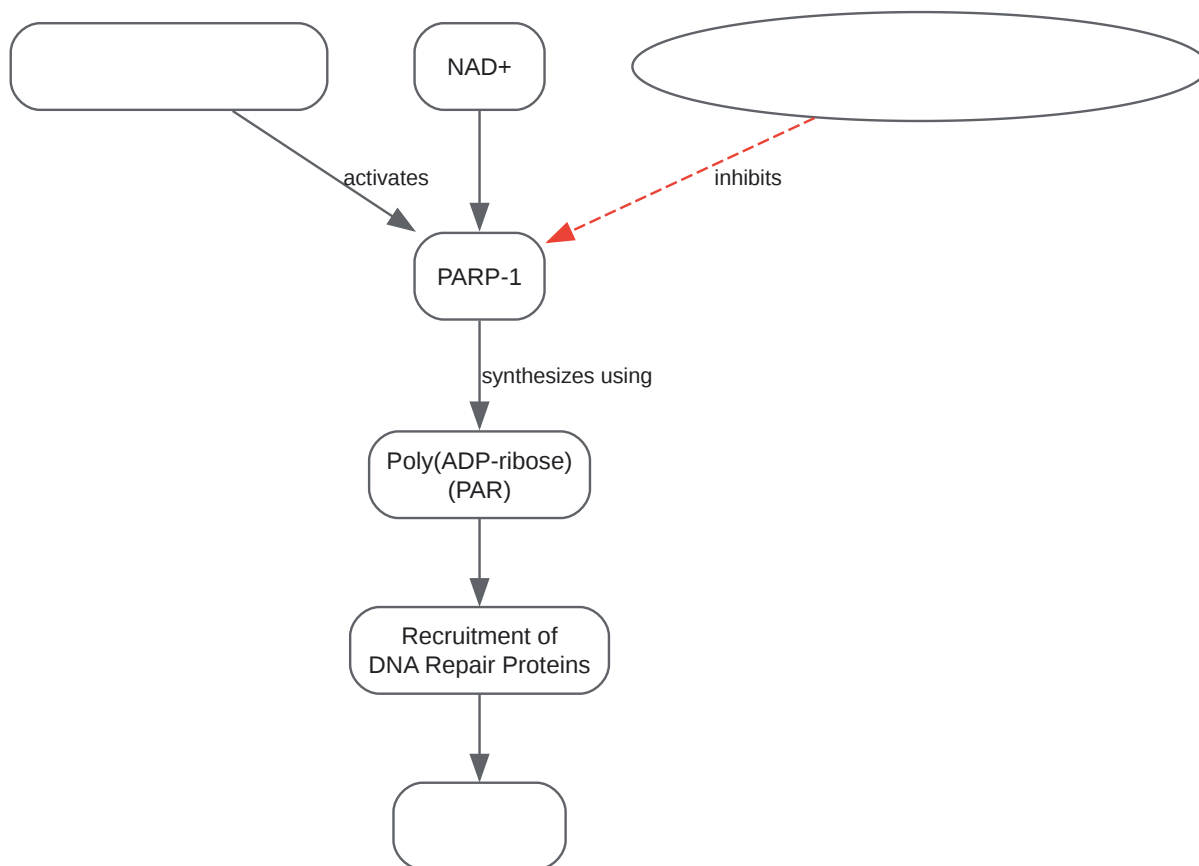
Synthesis Workflow



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Caption: Chemical and enzymatic synthesis workflows for **2-Chloro-6-methoxypurine riboside**.

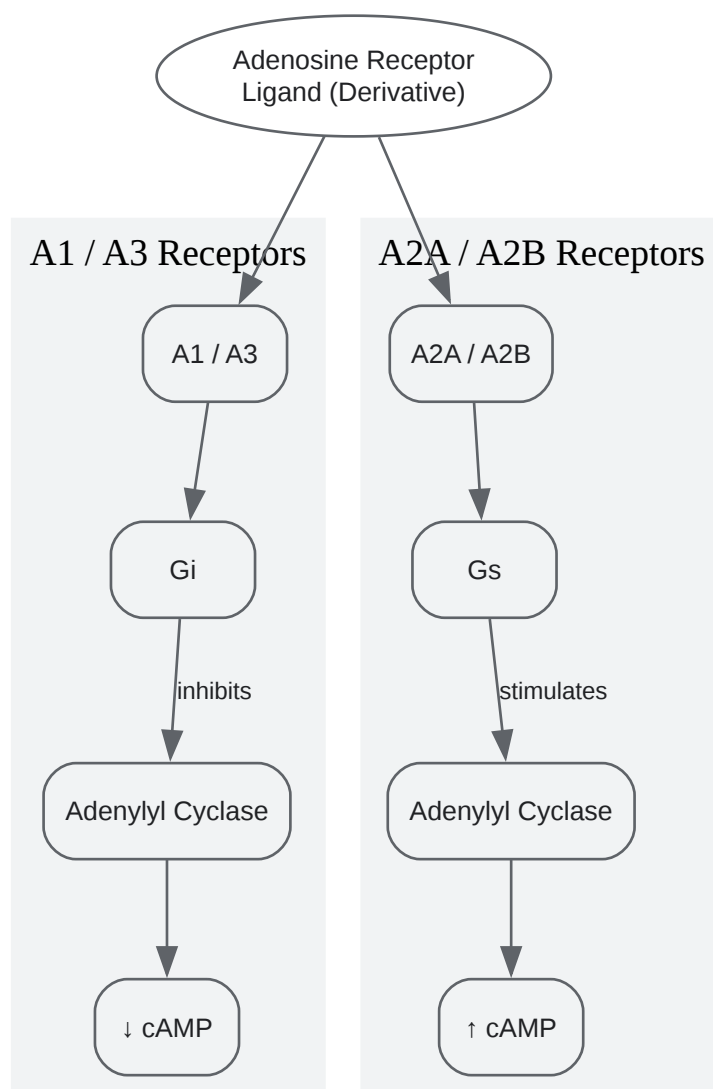
PARP Inhibition Signaling Pathway



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Caption: Simplified PARP-1 signaling pathway and the potential point of inhibition.

Adenosine Receptor Signaling (General)



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Caption: General signaling pathways for adenosine receptor subtypes.

Conclusion

2-Chloro-6-methoxypurine riboside represents a valuable building block in medicinal chemistry, with its derivatives showing promise in modulating important biological targets such as adenosine receptors. Furthermore, its structural similarity to endogenous purines suggests a potential role as a direct modulator of enzymes like PARP. This guide has provided a consolidated resource on the synthesis and biological evaluation of this compound, including detailed experimental protocols and a framework for understanding its potential mechanisms of action. Further research is warranted to fully elucidate the specific quantitative biological

activities of **2-Chloro-6-methoxypurine riboside** itself and to explore the therapeutic potential of its novel derivatives.

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References

- [1. Modeling the Adenosine Receptors: Comparison of the Binding Domains of A2A Agonists and Antagonists - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [2. mdpi.com \[mdpi.com\]](#)
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